

# An In-depth Technical Guide to Tin(IV) Acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tin(IV) acetate*

Cat. No.: *B1588431*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **tin(IV) acetate**, a significant organotin compound. It details the chemical formula, structure, physicochemical properties, and synthesis of this compound. Emphasis is placed on providing actionable experimental protocols and clearly presented data to support research and development activities. While the precise crystal structure of **tin(IV) acetate** is not readily available in published literature, this guide compiles the current understanding of its molecular geometry and properties.

## Chemical Formula and Structure

**Tin(IV) acetate**, also known as stannic acetate, is the tin(IV) salt of acetic acid.<sup>[1]</sup> Its chemical formula is  $\text{Sn}(\text{CH}_3\text{COO})_4$ , with the alternative representation  $\text{C}_8\text{H}_{12}\text{O}_8\text{Sn}$ .<sup>[2][3][4]</sup>

The molecular structure consists of a central tin atom in the +4 oxidation state ( $\text{Sn}^{4+}$ ) bonded to four acetate ligands.<sup>[3][5]</sup> It is characterized as having a tetra-coordinated Sn(IV) center.<sup>[5]</sup> While a definitive crystal structure determined by X-ray crystallography is not publicly available, the structure is understood to involve the tin atom bonded to the oxygen atoms of the four acetate groups. The exact nature of the bonding and the coordination geometry (i.e., whether the acetate ligands are monodentate or bidentate, leading to a higher coordination number) has not been definitively established in the literature reviewed.

## Physicochemical Properties

**Tin(IV) acetate** is a white, crystalline solid, often appearing as needles.<sup>[1]</sup> It is known to be highly sensitive to moisture and will decompose in water to form tin(IV) hydroxide and acetic acid.<sup>[1][6]</sup> This hygroscopic nature necessitates handling and storage under anhydrous conditions.<sup>[7]</sup> The compound is soluble in organic solvents such as acetone and benzene.<sup>[4]</sup>

Table 1: Physicochemical Properties of **Tin(IV) Acetate**

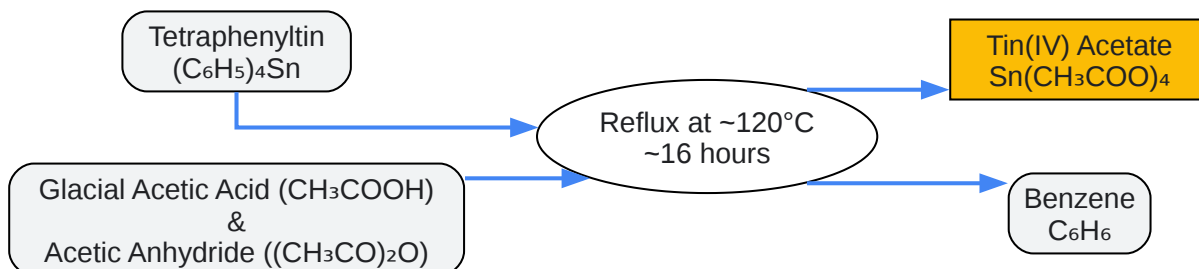
Property	Value	Reference(s)
Molecular Formula	$\text{Sn}(\text{CH}_3\text{COO})_4$ or $\text{C}_8\text{H}_{12}\text{O}_8\text{Sn}$	<sup>[1][2][4]</sup>
Molar Mass	354.89 g/mol	<sup>[2][5]</sup>
Appearance	White crystalline powder/needles	<sup>[1][6]</sup>
Melting Point	232-233 °C or 242 °C	<sup>[4][8]</sup>
Solubility	Soluble in acetone and benzene. Insoluble in water (decomposes).	<sup>[1][4]</sup>
CAS Number	2800-96-6	<sup>[9]</sup>

## Synthesis of Tin(IV) Acetate

Several synthetic routes for **tin(IV) acetate** have been reported, offering flexibility in starting materials and reaction conditions.

### Synthesis from Tetraphenyltin

A high-yield, one-step synthesis involves the reaction of tetraphenyltin with a refluxing mixture of acetic acid and acetic anhydride.<sup>[7]</sup> This method is advantageous as it starts from readily available materials.<sup>[7]</sup>



[Click to download full resolution via product page](#)

Caption: Synthesis of **Tin(IV) Acetate** from Tetraphenyltin.

## Other Synthetic Routes

Alternative methods for the preparation of **tin(IV) acetate** include:

- The reaction of thallium(I) acetate with tin(IV) iodide in acetic anhydride.[1]
- The reaction of tin(IV) nitrate with a mixture of acetic acid and acetic anhydride.[1]
- The reaction of metallic tin or tin(II) acetate with an excess of acetic anhydride.[10]

## Experimental Protocols

### Detailed Protocol for Synthesis from Tetraphenyltin

This protocol is adapted from the method described by Sawyer and Frey (1983).[7]

Materials:

- Tetraphenyltin ( $(C_6H_5)_4Sn$ )
- Glacial acetic acid ( $CH_3COOH$ )
- Acetic anhydride ( $(CH_3CO)_2O$ )
- Dry nitrogen gas
- Anhydrous ether

## Apparatus:

- A dry 250 mL three-necked round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Apparatus for filtration under an inert atmosphere

## Procedure:

- Set up the reaction apparatus and flush with dry nitrogen to ensure an inert atmosphere.
- Add 12.0 g (0.0220 mol) of tetraphenyltin to the reaction flask.
- Introduce a mixture of glacial acetic acid and acetic anhydride. The original literature suggests an excess of refluxing glacial acetic acid at approximately 120°C.<sup>[7]</sup> The addition of acetic anhydride is crucial to prevent hydrolysis of the product.<sup>[7]</sup>
- Maintain a blanket of dry nitrogen throughout the experiment.
- Heat the reaction mixture to reflux at approximately 120°C with continuous stirring.
- Continue the reflux for about 16 hours.
- After the reaction is complete, cool the mixture.
- The product, **tin(IV) acetate**, will precipitate as colorless, needle-like crystals.
- Isolate the crystals by filtration, ensuring to maintain a moisture-free environment.
- Wash the crystals with anhydrous ether.
- Dry the final product under a vacuum.

**Product Characterization:** The identity of the product can be confirmed by melting point determination (reported as 242°C in the study) and infrared spectroscopy to confirm the absence of phenyl groups and the presence of acetate ligands.[7] Elemental analysis for tin content can also be performed.

## Applications in Research and Development

**Tin(IV) acetate** is a versatile compound with several applications in chemical synthesis and materials science:

- **Catalysis:** It serves as a catalyst in various organic reactions.[3]
- **Precursor for Tin Compounds:** It is used as a precursor for the synthesis of other tin-containing compounds, such as tin oxide nanopowder for gas sensors.[5]
- **Materials Science:** It is utilized in the production of polymers and coatings.[6]
- **Nanotechnology:** It can be employed as a reducing agent in the synthesis of silver nanoparticles for conductive inks.[5]
- **Plastics Industry:** It can act as a stabilizer in the manufacturing of plastics.[3]

## Safety and Handling

**Tin(IV) acetate** is classified as harmful if swallowed, in contact with skin, or if inhaled.[6] It is essential to handle this compound with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated fume hood. Due to its high sensitivity to moisture, it must be stored in a tightly sealed container in a dry, inert atmosphere.[6]

## Conclusion

**Tin(IV) acetate** is a valuable reagent and precursor in various fields of chemical research and industry. While its detailed solid-state structure remains to be fully elucidated, its synthesis and properties are well-documented, enabling its use in a range of applications. The provided experimental protocol offers a reliable method for its preparation in a laboratory setting. Further

research into the crystallography of **tin(IV) acetate** would provide deeper insights into its structure-property relationships.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Tin(IV) acetate - Wikipedia [en.wikipedia.org]
- 2. Tin(IV) acetate | C<sub>8</sub>H<sub>12</sub>O<sub>8</sub>Sn | CID 9863446 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. chembk.com [chembk.com]
- 5. 乙酸锡(IV) | Sigma-Aldrich [sigmaaldrich.com]
- 6. Tin(IV) acetate | Tetraacetoxotin | Sn(CH<sub>3</sub>COO)<sub>4</sub> – Ereztech [ereztech.com]
- 7. tandfonline.com [tandfonline.com]
- 8. americanelements.com [americanelements.com]
- 9. scbt.com [scbt.com]
- 10. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Tin(IV) Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588431#tin-iv-acetate-chemical-formula-and-structure]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)